

2,5-Diaminobenzonitrile chemical structure and IUPAC name

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Compound of Interest

Compound Name: 2,5-Diaminobenzonitrile

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An In-depth Technical Guide to 2,5-Diaminobenzonitrile

This guide provides a comprehensive overview of **2,5-diaminobenzonitrile**, a versatile chemical intermediate. It is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis. This document details its chemical identity, physicochemical properties, and established synthesis protocols.

Chemical Structure and Nomenclature

2,5-Diaminobenzonitrile is an organic compound featuring a benzene ring substituted with two amino (-NH₂) groups and one nitrile (-C≡N) group.

- IUPAC Name: **2,5-diaminobenzonitrile**[\[1\]](#)
- Synonyms: 2-Cyano-1,4-phenylenediamine, 2-Cyano-p-phenylenediamine, 5-Aminoanthranilonitrile[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- CAS Number: 14346-13-5[\[1\]](#)[\[2\]](#)

The canonical SMILES representation of the molecule is C1=CC(=C(C=C1N)C#N)N.[\[1\]](#)[\[2\]](#)

Physicochemical Properties

The key quantitative data for **2,5-Diaminobenzonitrile** are summarized in the table below. This compound typically appears as a white to light yellow or light brown to khaki crystalline powder. [2][5]

Property	Value	Source
Molecular Formula	C ₇ H ₇ N ₃	[1][2][3]
Molecular Weight	133.15 g/mol	[1][3]
Melting Point	85-87 °C / 90-92 °C	[5][6][7]
Boiling Point	371 °C at 760 mmHg	[5][8]
Density	1.24 g/cm ³	[5][7]
pKa	4.05 ± 0.10 (Predicted)	[2][5]
Appearance	White to light yellow/brown powder	[2]

Applications in Synthesis

2,5-Diaminobenzonitrile serves as a crucial building block in the synthesis of a variety of organic molecules.[2] Its functional groups—the two amines and the nitrile—offer multiple reaction sites. It is particularly utilized in the preparation of pharmaceuticals, dyes, and heterocyclic compounds.[2] For instance, it is an intermediate in the production of azo dyes used in the textile industry.[8]

Experimental Protocols: Synthesis of 2,5-Diaminobenzonitrile

Two common methods for the laboratory synthesis of **2,5-Diaminobenzonitrile** are detailed below.

Method 1: Reduction of 5-Nitroanthranilonitrile

This protocol involves the reduction of a nitro group to an amine using stannous chloride dihydrate in an acidic medium.

Materials:

- 5-nitroanthranilonitrile (0.1 mole, 16.314 g)
- Stannous chloride dihydrate (0.356 mole, 80 g)
- Concentrated hydrochloric acid (200 ml)
- 50% Sodium hydroxide solution
- Methylene chloride
- Water
- Benzene-Skellysolve B

Procedure:

- Prepare a solution of 80 g of stannous chloride dihydrate in 200 ml of concentrated hydrochloric acid.
- Over approximately 5 minutes, add 16.314 g of 5-nitroanthranilonitrile to the solution in portions. Maintain the internal temperature at around 50°C using water cooling.
- Continuously stir the mixture for 4 hours, then let it stand overnight.
- Cool the reaction mixture to 5°C in an ice bath.
- Carefully add a cold 50% sodium hydroxide solution until the mixture is strongly basic.
- Extract the product from the mixture using methylene chloride.
- Wash the combined methylene chloride extracts with water.
- Remove the solvent by distillation to yield the crude product. An expected yield is approximately 11.51 g (86.5%), with a melting point of 85°-87°C.[6]
- For further purification, recrystallize the product from a benzene-Skellysolve B mixture, which should yield a product with a melting point of 86°-87°C.[6]

Method 2: Catalytic Hydrogenation of 2-Cyano-4-nitroaniline

This industrial-scale method utilizes catalytic hydrogenation for the reduction of the nitro group.

Materials:

- 2-cyano-4-nitroaniline (3 kg)
- Ethanol (15 liters)
- 3% Pt/C catalyst (80 g)
- Ammonia (chemically pure, 300 ml)
- Hydrogen gas
- Nitrogen gas

Procedure:

- In a 20-liter autoclave, combine 3 kg of 2-cyano-4-nitroaniline, 15 liters of ethanol, 80 g of 3% Pt/C catalyst, and 300 ml of ammonia.[9]
- Replace the air in the autoclave with nitrogen, then introduce hydrogen gas.
- Heat the mixture to 50°C and maintain a pressure of 1.6 MPa. The reaction proceeds until hydrogen is no longer absorbed.[9]
- Once the reaction is complete, filter the mixture and collect the filtrate.[9]
- Allow the filtrate to crystallize at -10°C for 18 hours.[9][10]
- Perform solid-liquid separation under a nitrogen atmosphere to isolate the solid product and the filtrate.[9][10]
- Dry the solid product in a vacuum drying oven, followed by vacuum distillation at 130°C-136°C to obtain pure, white **2,5-diaminobenzonitrile**. [9][10]

- The filtrate can be concentrated to 1/5 of its original volume and the crystallization and separation steps (5-7) repeated to increase the overall yield. This method can achieve a purity of $\geq 99.5\%$ and a yield of 98.0%.^{[9][10]}

Visualized Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **2,5-Diaminobenzonitrile** via the reduction of 5-nitroanthranilonitrile (Method 1).



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Caption: Synthesis workflow for **2,5-Diaminobenzonitrile**.

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